

Proper Disposal of Trimethylacetonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Trimethylacetonitrile*

Cat. No.: *B147661*

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides essential safety and logistical information for the proper disposal of **trimethylacetonitrile** (also known as pivalonitrile or tert-butyl cyanide), a flammable and toxic nitrile compound commonly used in research and development. Adherence to these procedures is critical for minimizing risks and ensuring regulatory compliance.

I. Immediate Safety and Handling Considerations

Trimethylacetonitrile is a highly flammable liquid and vapor that is toxic if swallowed, in contact with skin, or if inhaled.^[1] It is crucial to handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and to wear appropriate personal protective equipment (PPE), including gloves, eye and face protection.^{[2][3]} All sources of ignition must be eliminated from the handling and storage areas.^{[2][4][5]} Grounding and bonding of containers and receiving equipment is necessary to prevent static discharge.^{[1][2]}

II. Spill Management

In the event of a spill, evacuate the area and remove all ignition sources.^{[2][4]} For small spills, absorb the liquid with an inert material such as dry sand or vermiculite.^{[2][3][4]} The absorbent material should then be collected in a suitable, closed container for disposal as hazardous

waste.[2][4][5] For larger spills, contain the spill by bunding if possible and prevent entry into drains.[3][5]

III. Disposal Procedures

Chemical waste generators are responsible for correctly classifying and disposing of chemical waste in accordance with all applicable local, regional, and national regulations.[4]

Trimethylacetonitrile is classified as a hazardous waste.[4]

Recommended Disposal Methods:

- Chemical Incineration: The preferred method of disposal is to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[1][6]
- Licensed Waste Disposal Service: For laboratories without incineration facilities, or for larger quantities, **trimethylacetonitrile** should be transferred to a suitable container, clearly labeled as hazardous waste, and collected by a licensed professional waste disposal company.[1][6]
- Small Quantity Evaporation (Conditional): For very small quantities, evaporation in a safe, open area may be permissible, but only if allowed by local regulations and conducted in a way that prevents exposure to fumes.[1] This method is generally not recommended due to the chemical's toxicity.

Empty Containers: Empty containers of **trimethylacetonitrile** should be treated as hazardous waste, as they may retain chemical residue. They should be properly labeled and disposed of through the hazardous waste program.

IV. Quantitative Data Summary

The following table summarizes key quantitative data for **trimethylacetonitrile**, which is essential for safe handling and disposal planning.

Property	Value	Source(s)
CAS Number	630-18-2	[1]
Molecular Formula	C5H9N	[1]
Molar Mass	83.13 g/mol	[1]
Density	0.752 g/mL at 25 °C	
Boiling Point	105-106 °C	
Melting Point	15-16 °C	
Flash Point	4 °C (closed cup)	
UN Number	1992 (for transport)	[4]
Hazard Class	3 (Flammable Liquid)	[4]
Subsidiary Hazard Class	6.1 (Toxic)	[4]

V. Experimental Protocols and Methodologies

Protocol for Small Spill Cleanup:

- Ensure Safety: Don appropriate PPE (gloves, safety goggles, lab coat). Ensure the area is well-ventilated and all ignition sources are removed.
- Containment: For liquid spills, surround the area with an inert absorbent material (e.g., vermiculite, dry sand).
- Absorption: Gently cover and absorb the spilled **trimethylacetonitrile** with the inert material.
- Collection: Using non-sparking tools, carefully scoop the contaminated absorbent material into a designated, labeled, and sealable hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent (e.g., soap and water), collecting the cleaning materials as hazardous waste.

- Disposal: Seal the hazardous waste container and store it in a designated satellite accumulation area for pickup by a licensed waste disposal service.

VI. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **trimethylacetonitrile**.

Trimethylacetonitrile Disposal Workflow

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Caption: Decision workflow for the proper disposal of **trimethylacetonitrile**.

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- To cite this document: BenchChem. [Proper Disposal of Trimethylacetonitrile: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147661#trimethylacetonitrile-proper-disposal-procedures\]](https://www.benchchem.com/product/b147661#trimethylacetonitrile-proper-disposal-procedures)

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